

# ERK Inhibitor II, Negative Control proper disposal procedures

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## Compound of Interest

Compound Name: ERK Inhibitor II, Negative Control

CAS No.: 1177970-73-8

Cat. No.: B3061510

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This guide outlines the technical specifications and mandatory safety protocols for the disposal of **ERK Inhibitor II, Negative Control** (FR180209).

Critical Safety Notice: Do not assume "Negative Control" implies biological inertness. While FR180209 is inactive against ERK1/2, it is a potent inhibitor of Aurora B kinase (IC<sub>50</sub> ~1 µM) and Chk2. It must be handled and disposed of with the same rigor as a bioactive cytotoxic agent.

## Chemical Profile & Hazard Identification

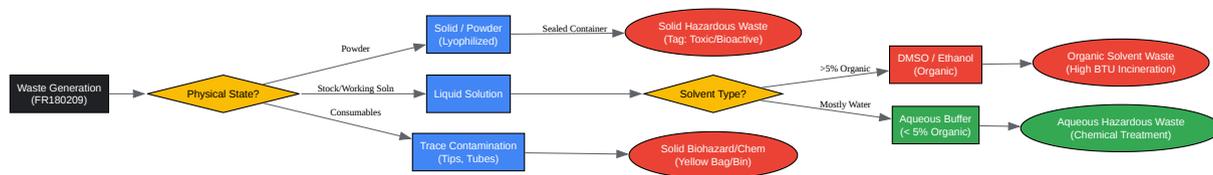
Before disposal, verify the chemical identity to ensure segregation from incompatible waste streams (e.g., strong oxidizers).

Feature	ERK Inhibitor II (Active)	Negative Control (Target)
Common Name	FR180204	FR180209
CAS Number	865362-74-9	1177970-73-8
Formula	C <sub>18</sub> H <sub>13</sub> N <sub>7</sub>	C <sub>18</sub> H <sub>12</sub> N <sub>6</sub> O
Structure	Pyrazolopyridazinamine	Pyrazolopyridazine derivative
Biological Activity	Potent ERK1/2 Inhibitor	Aurora B / Chk2 Inhibitor (ERK Inactive)
Solubility	DMSO (10 mg/mL)	DMSO (10 mg/mL)
Hazard Class	Irritant (Skin/Eye), Toxic	Treat as Toxic/Bioactive

Core Directive: Treat FR180209 as a Hazardous Chemical Waste. Under no circumstances should this compound be disposed of via municipal drains or standard refuse.

## Waste Stream Segregation Logic

Effective disposal requires separating the compound based on its physical state and solvent carrier. Use the following decision logic to categorize your waste.



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Figure 1: Decision matrix for segregating FR180209 waste streams based on physical state and solvent composition.

## Detailed Disposal Protocols

### Protocol A: Solid Waste (Lyophilized Powder)

Applicability: Expired vials, spilled powder, or residual solids.

- Containment: Do not empty the vial. Keep the substance in its original glass/plastic container.
- Secondary Containment: Place the original vial into a clear, sealable plastic bag (e.g., Ziploc) to prevent particulate dispersion if the glass breaks.
- Labeling: Affix a hazardous waste tag.
  - Chemical Name: "FR180209 (ERK Inhibitor II Negative Control)"
  - Hazards: "Toxic, Irritant"
  - Constituents: "100% C<sub>18</sub>H<sub>12</sub>N<sub>6</sub>O"
- Disposal Action: Deposit into the Solid Chemical Waste Drum. This stream is typically routed for high-temperature incineration.

### Protocol B: Liquid Waste (Stock Solutions in DMSO)

Applicability: 10 mM stock solutions, aliquots in DMSO.<sup>[1]</sup>

- Segregation: Do NOT mix with aqueous acids or oxidizers. DMSO can react violently with strong acyl halides or oxidizers.
- Collection: Transfer into a dedicated Organic Solvent Waste container (HDPE or Glass).
  - Note: If the solution contains halogenated solvents (e.g., Chloroform), use the "Halogenated" waste stream. If pure DMSO/Ethanol, use "Non-Halogenated."
- Rinsing: Triple-rinse the empty stock vial with a small volume of compatible solvent (e.g., Ethanol). Add the rinsate to the organic waste container.
- Disposal Action: Cap tightly. Request pickup for Fuel Blending/Incineration.

## Protocol C: Trace Contaminated Consumables

Applicability: Pipette tips, Eppendorf tubes, weighing boats.

- Evaporation (Optional): If tips contain residual volatile solvent, allow them to evaporate in a fume hood before disposal (if local EHS permits).
- Collection: Place in a rigid, puncture-resistant container labeled "Chemically Contaminated Debris".
  - Distinction: Do not use the "Biohazard" (Red Bag) stream unless the compound was used with infectious biological agents (cells/viruses). If used only with proteins/buffers, use the Chemical Debris stream.
- Disposal Action: Incineration is the preferred method to destroy the pharmacophore.

## Emergency Response (Spills)

- Small Spill (< 10 mL/mg):
  - PPE: Wear nitrile gloves, lab coat, and safety glasses.
  - Absorb: Use a chemical spill pad or paper towels.
  - Clean: Wipe the area with 70% Ethanol or Isopropanol (FR180209 is soluble in organic solvents, poorly soluble in water).
  - Dispose: Place all cleanup materials into a sealed bag and treat as Solid Hazardous Waste.
- Skin Exposure: Wash immediately with soap and copious amounts of water for 15 minutes. DMSO enhances skin permeability, potentially carrying the inhibitor into the bloodstream rapidly.

## Regulatory & Compliance Context

- US (RCRA): While FR180209 is not explicitly P-listed or U-listed, it must be characterized by the generator. Due to its biological activity (Aurora B inhibition), it meets the criteria for a

"characteristic" hazardous waste (toxicity) if tested, or simply by "generator knowledge" of its pharmacological potency.

- EU (REACH): Dispose of in accordance with European Waste Catalogue (EWC) codes for organic chemicals consisting of or containing dangerous substances (e.g., 16 05 06\*).

## References

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## Sources

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